

# Isocuparenal: A Technical Overview of a Sesquiterpenoid from *Lepidozia reptans*

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## Compound of Interest

Compound Name: *Isocuparenal*

Cat. No.: *B161248*

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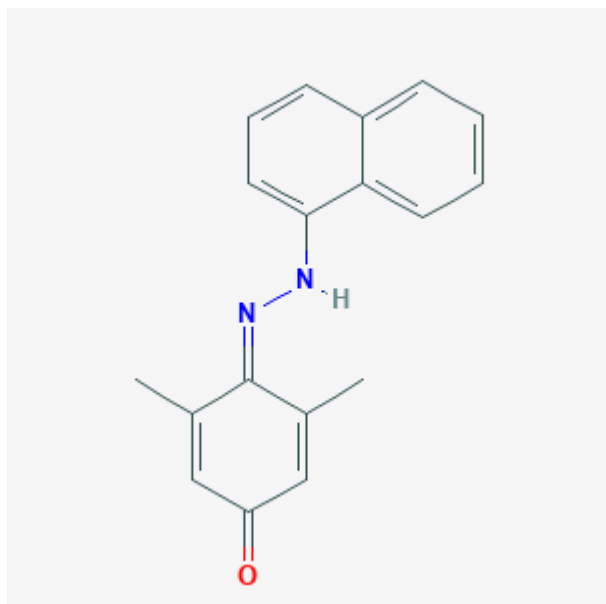
For Researchers, Scientists, and Drug Development Professionals

**Isocuparenal** is a sesquiterpenoid natural product isolated from the liverwort species *Lepidozia reptans*. As a member of the vast and structurally diverse class of sesquiterpenoids, **Isocuparenal** holds potential for further investigation into its chemical and biological properties. This technical guide provides a concise summary of its chemical structure and fundamental properties.

## Chemical Structure and Properties

**Isocuparenal** is a bicyclic sesquiterpenoid characterized by a cuparene carbon skeleton. The defining feature of its structure is the presence of an aldehyde functional group.

Chemical Structure:

Table 1: Physicochemical and Spectroscopic Data for **Isocuparenal**

Property	Data
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O
Molecular Weight	216.32 g/mol
CAS Number	16982-01-7
Appearance	Powder
Source	Lepidozia reptans (a species of liverwort)
Purity	≥98%

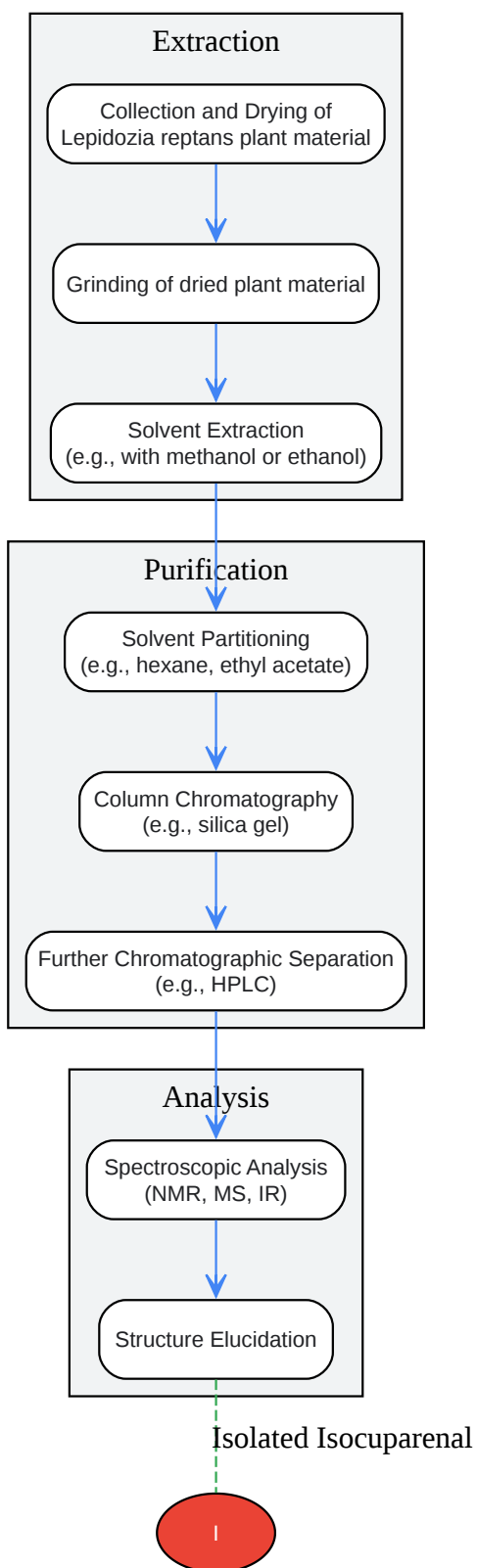
Note: Detailed experimental data such as melting point, optical rotation, and comprehensive NMR assignments for **Isocuparenal** are not readily available in publicly accessible databases and would require consultation of primary scientific literature focused on its isolation and characterization.

## Experimental Protocols

Detailed experimental protocols for the synthesis or bioactivity screening of **Isocuparenal** are not extensively documented in readily available literature. The primary method for obtaining **Isocuparenal** is through isolation from its natural source, *Lepidozia reptans*.

## General Isolation Procedure for Sesquiterpenoids from *Lepidozia* species:

The following is a generalized workflow for the isolation of sesquiterpenoids from liverworts, which would be adapted for the specific isolation of **Isocuparenal**.



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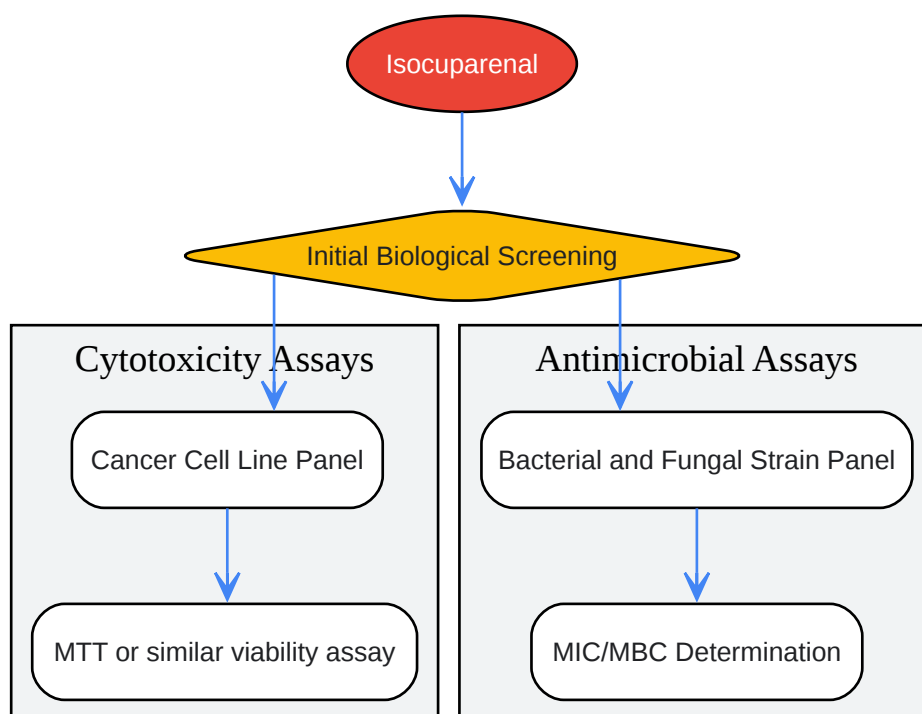
**Figure 1.** Generalized workflow for the isolation of **Isocuparenal**.

## Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific studies on the biological activities and potential signaling pathway interactions of **Isocuparenal** in the scientific literature. While sesquiterpenoids isolated from other *Lepidozia* species have demonstrated a range of biological effects, including cytotoxic and antimicrobial activities, the specific bioactivity profile of **Isocuparenal** remains to be elucidated.

Future research efforts could explore the potential of **Isocuparenal** in various assays to determine its cytotoxic, antimicrobial, anti-inflammatory, or other pharmacological properties. A logical starting point for such investigations would be to screen **Isocuparenal** against a panel of cancer cell lines and microbial strains.

The following diagram illustrates a hypothetical logical workflow for the initial biological screening of **Isocuparenal**.



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**Figure 2.** Proposed initial screening workflow for **Isocuparenal**.

In conclusion, **Isocuparenal** represents a structurally defined sesquiterpenoid with potential for further scientific exploration. The current body of knowledge highlights the need for comprehensive studies to determine its detailed physicochemical properties, establish robust synthetic and analytical methods, and uncover its biological activity profile. Such research will be crucial in assessing its potential for applications in drug discovery and development.

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